

Solubility of 2,6-Dibromobenzonitrile in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dibromobenzonitrile

Cat. No.: B1367187

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,6-Dibromobenzonitrile** in organic solvents. Due to a lack of publicly available quantitative data, this document focuses on qualitative solubility information and provides a detailed experimental protocol for researchers to determine precise solubility values. Understanding the solubility of **2,6-Dibromobenzonitrile** is crucial for its application in organic synthesis, materials science, and pharmaceutical development, influencing reaction kinetics, purification methods, and formulation strategies.

Physicochemical Properties of 2,6-Dibromobenzonitrile

A summary of the key physicochemical properties of **2,6-Dibromobenzonitrile** is presented in Table 1. These properties are essential for understanding its solubility behavior.

Property	Value	Source
Molecular Formula	C ₇ H ₃ Br ₂ N	[1]
Molecular Weight	260.91 g/mol	[1]
Appearance	White crystalline solid	[2]
Melting Point	Not available	
Boiling Point	326.5°C at 760 mmHg	[3]
CAS Number	6575-12-8	[1]

Qualitative Solubility Profile

While specific quantitative solubility data for **2,6-Dibromobenzonitrile** is not readily available in the surveyed literature, qualitative information suggests it has favorable solubility in common organic solvents. The molecular structure, featuring a nonpolar benzene ring and a polar nitrile group, allows for interactions with a range of solvents.

One study indicates that compounds incorporating the **2,6-dibromobenzonitrile** moiety exhibit fine to good solubility in common organic solvents, such as dichloromethane, chloroform, and tetrahydrofuran (THF). For a structurally similar compound, 2,6-Dichlorobenzonitrile, good solubility has been reported in ethanol, acetone, and dichloromethane.[2] The parent compound, benzonitrile, is miscible with ethanol and very soluble in acetone and benzene.[4][5]

Based on these observations and the principle of "like dissolves like," a predicted qualitative solubility profile for **2,6-Dibromobenzonitrile** is presented in Table 2. It is important to note that this is a projection and must be confirmed by experimental data.

Solvent Class	Solvent	Predicted Qualitative Solubility	Rationale
Halogenated	Dichloromethane	Very Soluble	The polarity is well-suited for molecules with both polar and nonpolar characteristics.
Chloroform	Very Soluble	Similar to dichloromethane, its polarity is expected to be optimal for this type of solute.	
Ethers	Tetrahydrofuran (THF)	Soluble	The ether oxygen can act as a hydrogen bond acceptor, and its overall polarity is suitable.
Ketones	Acetone	Soluble	The polar carbonyl group can interact favorably with the nitrile group.
Alcohols	Ethanol	Moderately Soluble	The hydroxyl group can interact with the nitrile group, but the overall polarity might be slightly high for optimal solubility.
Aromatic	Toluene	Soluble	The aromatic ring of toluene can engage in π - π stacking with the benzene ring of the solute.

Alkanes

Hexane

Sparingly Soluble

As a nonpolar solvent, hexane will primarily interact with the nonpolar regions of the solute but may not effectively solvate the polar nitrile group.

Experimental Protocol for Quantitative Solubility Determination

To obtain precise and reliable solubility data, a robust experimental protocol is necessary. The isothermal shake-flask method is a widely accepted technique for determining the equilibrium solubility of a solid in a solvent.

Objective

To determine the equilibrium solubility of **2,6-Dibromobenzonitrile** in various organic solvents at a specified temperature (e.g., 25°C).

Materials and Equipment

- **2,6-Dibromobenzonitrile** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Temperature-controlled orbital shaker or water bath
- Calibrated thermometer
- Glass vials with screw caps
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., UV-Vis)

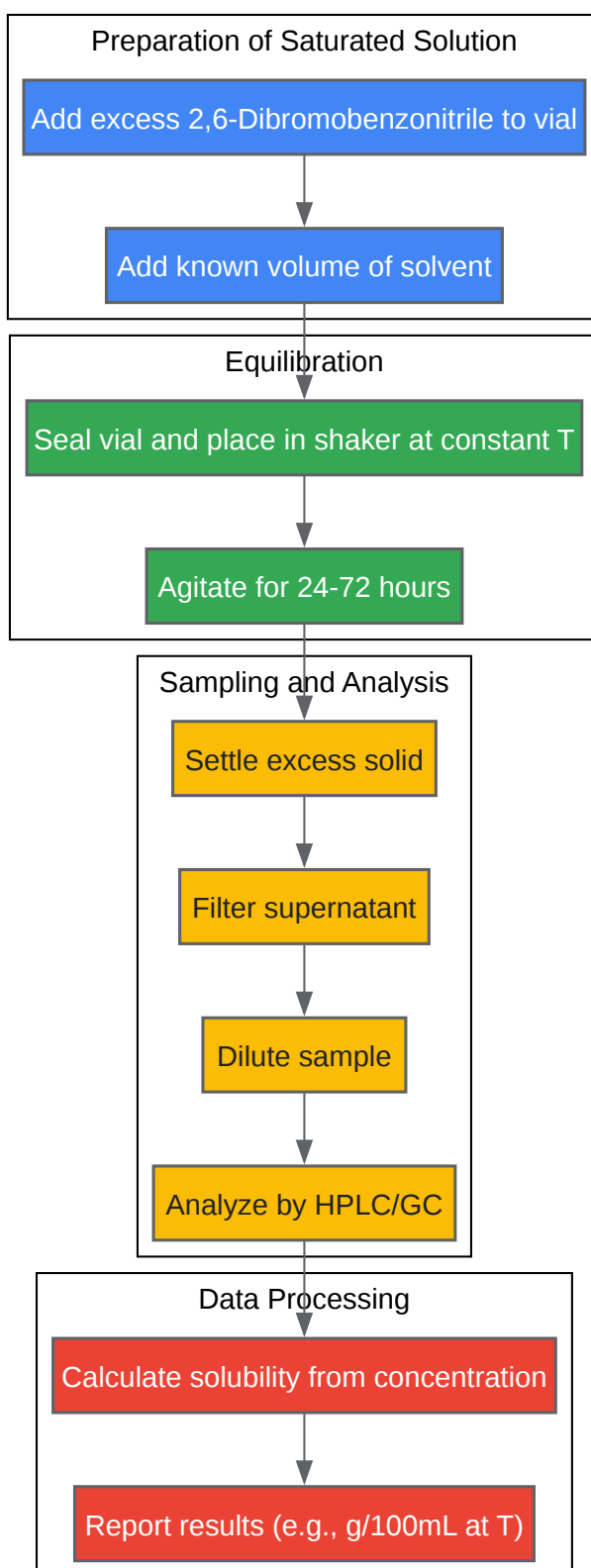
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **2,6-Dibromobenzonitrile** to several glass vials. The presence of undissolved solid is crucial to ensure saturation.
 - Accurately add a known volume or weight of the desired organic solvent to each vial.
- Equilibration:
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in the temperature-controlled shaker or water bath set to the desired temperature.
 - Agitate the mixtures for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - After equilibration, cease agitation and allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial to remove any undissolved solid.
 - Accurately dilute the filtered supernatant with the same solvent to a concentration that falls within the linear range of the analytical method's calibration curve.
- Analysis:
 - Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **2,6-Dibromobenzonitrile**.

- A pre-established calibration curve of known concentrations of **2,6-Dibromobenzonitrile** versus instrument response is required for accurate quantification.
- Calculation and Reporting:
 - Calculate the solubility of **2,6-Dibromobenzonitrile** in the solvent using the measured concentration and the dilution factor.
 - Report the solubility in standard units such as grams per 100 mL (g/100 mL), milligrams per milliliter (mg/mL), or moles per liter (mol/L) at the specified temperature.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **2,6-Dibromobenzonitrile** can be visualized as follows:



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Caption: Workflow for the experimental determination of solubility.

This guide serves as a foundational resource for researchers working with **2,6-Dibromobenzonitrile**. While quantitative solubility data remains to be experimentally determined and published, the provided qualitative assessment and detailed methodology offer a strong starting point for any research or development activities involving this compound.

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